

discovery and history of 8-Bromoisoquinolin-3-amine

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Compound of Interest

Compound Name: **8-Bromoisoquinolin-3-amine**

Cat. No.: **B567063**

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8-Bromoisoquinolin-3-amine: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

8-Bromoisoquinolin-3-amine is a substituted isoquinoline that holds potential as a versatile building block in medicinal chemistry. The isoquinoline scaffold is a key feature in numerous biologically active compounds, and the presence of a bromine atom at the 8-position and an amino group at the 3-position offers strategic points for chemical modification. This technical guide provides a comprehensive overview of the discovery, synthesis, and potential applications of **8-Bromoisoquinolin-3-amine**, with a focus on its relevance to drug discovery and development. While a definitive historical account of its initial discovery is not readily available in public literature, its synthesis can be achieved through established chemical methodologies. This document outlines plausible synthetic routes, detailed experimental protocols based on analogous compounds, and a summary of the potential biological significance inferred from related molecules.

Introduction and Historical Context

The isoquinoline core is a prominent heterocyclic motif found in a wide array of natural products and synthetic pharmaceuticals, exhibiting a broad spectrum of biological activities. The functionalization of the isoquinoline ring system allows for the fine-tuning of its pharmacological properties. While the specific discovery and history of **8-Bromoisoquinolin-3-amine** are not

extensively documented, its chemical structure suggests its utility as an intermediate in the synthesis of more complex molecules. Brominated isoquinolines, in particular, are recognized as key intermediates in the preparation of pharmaceutical compounds.^{[1][2]} The bromine atom serves as a versatile handle for various cross-coupling reactions, enabling the introduction of diverse substituents, while the amino group can act as a key pharmacophoric element or a site for further derivatization.

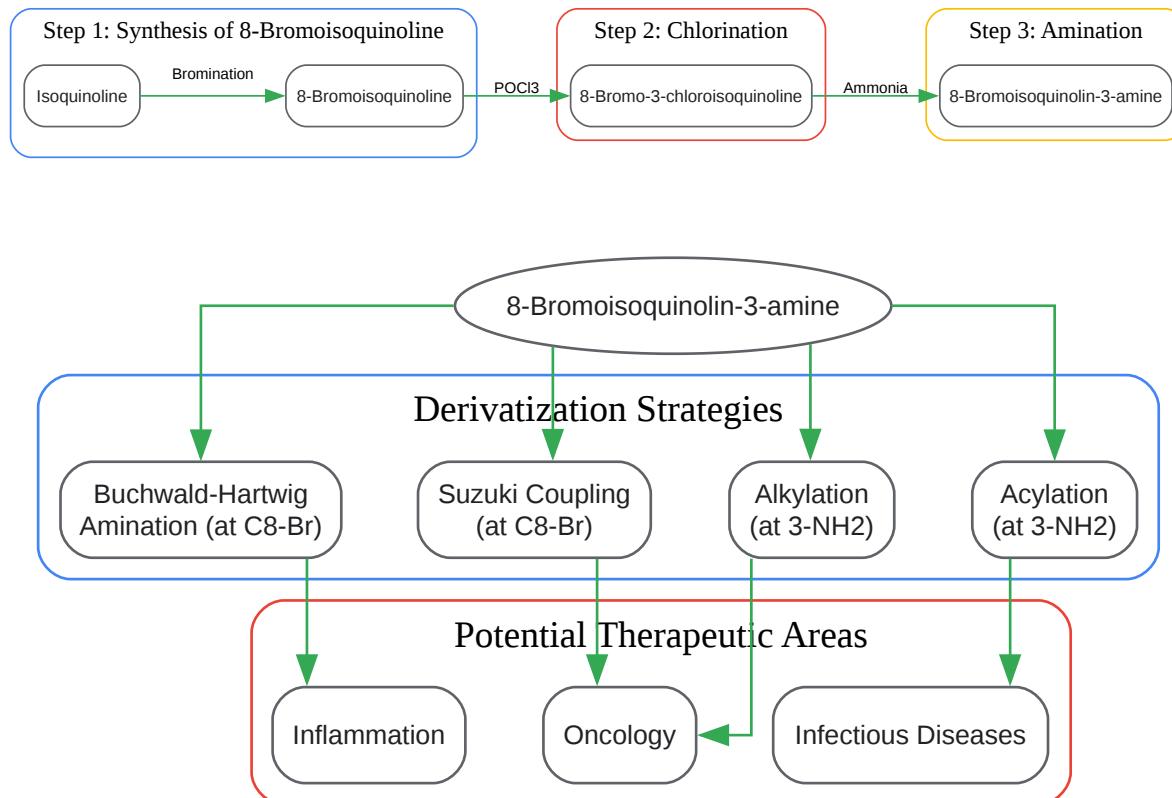
Synthesis of 8-Bromoisoquinolin-3-amine

A definitive, published synthesis protocol specifically for **8-Bromoisoquinolin-3-amine** is not readily available. However, a plausible and efficient multi-step synthetic pathway can be constructed based on established methodologies for the synthesis of related bromoisoquinolines and the introduction of amino groups. The proposed pathway involves the initial synthesis of 8-bromoisoquinoline, followed by functionalization at the 3-position.

Proposed Synthetic Pathway

A logical synthetic approach would involve the following key transformations:

- Synthesis of 8-Bromoisoquinoline: This can be achieved through various methods, including the direct bromination of isoquinoline or a multi-step synthesis starting from a suitable precursor.
- Introduction of a Leaving Group at the 3-Position: A common strategy involves the introduction of a chloro group at the 3-position of the 8-bromoisoquinoline intermediate.
- Amination: The final step would be the nucleophilic substitution of the chloro group with an amino group.



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